In Vitro Biological Evaluation of Novel Azetidine Derivatives: A Comparative Guide

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Compound of Interest

Compound Name:	*Tert-butyl azetidin-3-ylcarbamate hydrochloride*
CAS No.:	*217806-26-3*
Cat. No.:	*B1289126*

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The unique structural properties of the azetidine ring, a four-membered nitrogen-containing heterocycle, have positioned it as a compelling scaffold in medicinal chemistry. Its inherent ring strain contributes to distinct chemical reactivity and the potential for potent interactions with various biological targets. This guide provides a comparative overview of the in vitro biological activities of novel azetidine derivatives, with a focus on their anticancer and antimicrobial properties, supported by experimental data and detailed methodologies.

Anticancer Activity

Novel azetidine derivatives have demonstrated significant potential as anticancer agents, primarily through the induction of apoptosis and the inhibition of key signaling pathways crucial for cancer cell proliferation and survival.

Comparative Efficacy of Azetidine Derivatives

The in vitro cytotoxic or inhibitory activities of selected azetidine derivatives against various cancer cell lines are summarized below.

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Compound/ Derivative Class	Cancer Cell Line(s)	Endpoint	IC50/EC50 (µM)	Putative Mechanism of Action	Reference(s)
Azetidin-2-one derivative (Compound 6)	SiHa (Cervical Cancer)	Cytotoxicity	0.1	Induction of apoptosis, cytoskeleton disruption	[1][2]
B16F10 (Melanoma)	Cytotoxicity	1.2	Induction of apoptosis, cytoskeleton disruption	[1][2]	
Thiourea-azetidine hybrid (3B)	PC3 (Prostate Cancer)	Cytotoxicity	0.25	VEGFR-2 inhibition	[3]
U251 (Glioblastoma)	Cytotoxicity	0.6	VEGFR-2 inhibition	[3]	
A431 (Skin Cancer)	Cytotoxicity	0.03	VEGFR-2 inhibition	[3]	
786-O (Kidney Cancer)	Cytotoxicity	0.03	VEGFR-2 inhibition	[3]	
Azetidine-based STAT3 Inhibitors (H172 & H182)	Triple-Negative Breast Cancer (TNBC) cells	STAT3 Inhibition	0.38 - 0.98	Irreversible binding to STAT3, inhibiting its activation	[2][4]
(R)-azetidine-2-carboxamide (5a)	-	STAT3 DNA-binding activity	0.52	STAT3 Inhibition	[5]

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(R)-azetidine-2-carboxamide (5o)	-	STAT3 DNA-binding activity	0.38	STAT3 Inhibition	[5]
(R)-azetidine-2-carboxamide (8i)	-	STAT3 DNA-binding activity	0.34	STAT3 Inhibition	[5]
Azetidine (8a)	HepG2 (Hepatocellular Carcinoma)	Cytotoxicity	13.5 µg/ml	Induction of apoptosis	[6]
MCF-7 (Breast Cancer)	Cytotoxicity	10 µg/ml	Induction of apoptosis	[6]	
Azetidine (8b)	HepG2 (Hepatocellular Carcinoma)	Cytotoxicity	32.5 µg/ml	Induction of apoptosis	[6]
MCF-7 (Breast Cancer)	Cytotoxicity	25.9 µg/ml	Induction of apoptosis	[6]	
3-chloro-1-(1-methyl-1H-benzimidazol-2-yl)-(4'-substituted)-phenylazetidin-2-one (5f, 5g)	-	Cytotoxicity	-	-	[7]

Note: IC50/EC50 values represent the concentration of a drug that is required for 50% inhibition in vitro. A lower value indicates a more potent compound.

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Key Mechanisms of Anticancer Action

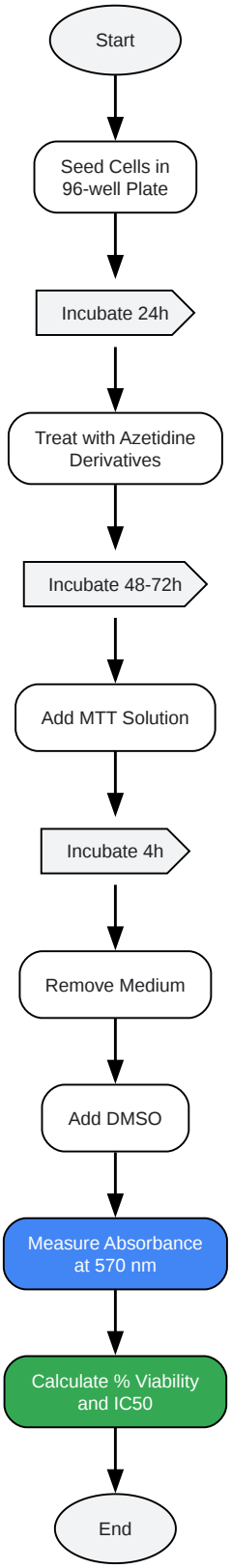
Induction of Apoptosis: Several azetidin-2-one derivatives have been shown to induce programmed cell death, or apoptosis, in cancer cells.[1][2] This is a critical mechanism for eliminating cancerous cells.

STAT3 Signaling Inhibition: A novel class of azetidine-based compounds has been developed to irreversibly inhibit the Signal Transducer and Activator of Transcription 3 (STAT3), a key protein in cancer cell signaling.[2][4] These inhibitors covalently bind to STAT3, preventing its activation and subsequent translocation to the nucleus, where it would otherwise promote the expression of genes involved in cell survival and proliferation.[2][4]

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